

# In-Depth Technical Guide to the Physical Properties of 4-Isopropylanisole

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## Compound of Interest

Compound Name: 4-Isopropylanisole

Cat. No.: B1583350

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## Introduction

**4-Isopropylanisole**, also known as p-isopropylanisole, 4-methoxycumene, or 1-isopropyl-4-methoxybenzene, is an aromatic organic compound with the chemical formula  $C_{10}H_{14}O$ .<sup>[1][2]</sup> Its structure, featuring a methoxy group and an isopropyl group attached to a benzene ring at the para position, gives rise to its distinct physical and chemical properties.<sup>[1]</sup> This document provides a comprehensive overview of the core physical properties of **4-isopropylanisole**, outlines standard experimental methodologies for their determination, and presents this data in a clear, accessible format for scientific and research applications.

## Core Physical Properties

The physical characteristics of **4-isopropylanisole** are crucial for its handling, application in synthesis, and for understanding its behavior in various chemical and biological systems. A summary of these properties is presented below.

## Data Summary

A compilation of the key physical properties of **4-isopropylanisole** is provided in the table below. The data has been aggregated from various chemical suppliers and databases. It is important to note the discrepancy in the reported melting point, with some sources indicating a value of 60-61 °C, while its physical state is generally described as a liquid at ambient

temperatures.[3][4][5][6] This suggests that the melting point may be lower, or that the higher value represents a specific crystalline form. Further experimental verification is recommended for applications where this parameter is critical.

Physical Property	Value	Units	Notes and References
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O	-	[1][2][7]
Molecular Weight	150.22	g/mol	[1][2][3][7]
Appearance	Colorless to light yellow liquid	-	[4][5]
Density	0.935	g/mL at 25 °C	[3][8]
0.942 - 0.946	g/mL at 20 °C	[5]	
Boiling Point	210	°C at 760 mmHg	[1][3][6]
212 - 213	°C at 760 mmHg	[5][8]	
Melting Point	60 - 61	°C	Contradictory with liquid state at room temperature.[3][6]
Refractive Index	1.504	at 20 °C	[3]
1.5010 - 1.5070	at 20 °C	[4][5]	
Solubility	Insoluble in water.	-	Due to its nonpolar hydrocarbon structure. [9]
73.21	mg/L in water at 25 °C (estimated)	[5]	
Soluble in nonpolar solvents like hexane and toluene.	-	[9]	
Slightly soluble in ethanol and ethyl acetate.	-	[9]	
Vapor Pressure	0.388	mmHg at 25 °C (estimated)	[5]

Flash Point	82.78 (181.00)	°C (°F)	[5]
83.89 (183)	°C (°F)	[3]	

## Experimental Protocols for Physical Property Determination

Accurate determination of physical properties is fundamental to chemical research. The following sections detail standardized methodologies for measuring the key physical parameters of liquid compounds like **4-isopropylanisole**.

### Density Determination

The density of a liquid can be precisely measured using a digital density meter, a method standardized by ASTM D4052.[2][3][6][7][8]

- Principle: This method relies on the oscillating U-tube principle. A small volume of the liquid sample is introduced into a U-shaped tube, which is then electronically excited to oscillate. The frequency of oscillation is directly related to the mass of the liquid in the tube, and thus its density.
- Apparatus: A digital density meter equipped with a temperature-controlled measuring cell.
- Procedure:
  - Calibrate the instrument with two standards of known density, typically dry air and deionized water.
  - Equilibrate the sample to the desired measurement temperature (e.g., 20 °C or 25 °C).
  - Inject the sample into the measuring cell, ensuring no air bubbles are present.
  - The instrument measures the oscillation period and calculates the density based on the calibration.
  - Record the density value, typically in g/cm<sup>3</sup> or g/mL.

## Boiling Point Determination

The boiling point can be determined by several methods, including distillation and the Thiele tube method, which is suitable for smaller sample volumes.

- Principle (Thiele Tube Method): The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure. In this method, a small sample is heated, and the temperature at which a continuous stream of bubbles emerges from an inverted capillary tube and then ceases upon cooling is recorded as the boiling point.
- Apparatus: Thiele tube, thermometer, small test tube, capillary tube, and a heat source.
- Procedure:
  - Place a small amount of **4-isopropylanisole** into the small test tube.
  - Invert a capillary tube (sealed at one end) and place it into the test tube with the open end submerged in the liquid.
  - Attach the test tube to the thermometer and place the assembly in the Thiele tube containing a high-boiling point oil.
  - Gently heat the side arm of the Thiele tube.
  - Observe the capillary tube. As the temperature rises, a stream of bubbles will emerge.
  - Continue heating until a rapid and continuous stream of bubbles is observed.
  - Remove the heat and allow the apparatus to cool slowly.
  - The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is the boiling point.

## Refractive Index Measurement

The refractive index, a measure of how light bends as it passes through a substance, is a characteristic property. ASTM D1218 provides a standard test method for hydrocarbon liquids.

[5][10][11][12]

- Principle: This method utilizes a refractometer to measure the angle of refraction of a monochromatic light beam (typically the sodium D-line at 589 nm) as it passes from a prism of known refractive index into the liquid sample.
- Apparatus: A precision refractometer (e.g., an Abbe refractometer) with a temperature-controlled prism.
- Procedure:
  - Calibrate the refractometer using a standard of known refractive index.
  - Ensure the prism surfaces are clean and dry.
  - Apply a few drops of **4-isopropylanisole** to the surface of the measuring prism.
  - Close the prisms and allow the sample to reach the desired temperature (e.g., 20 °C).
  - Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the intersection of the crosshairs.
  - Read the refractive index directly from the instrument's scale.

## Water Solubility Determination

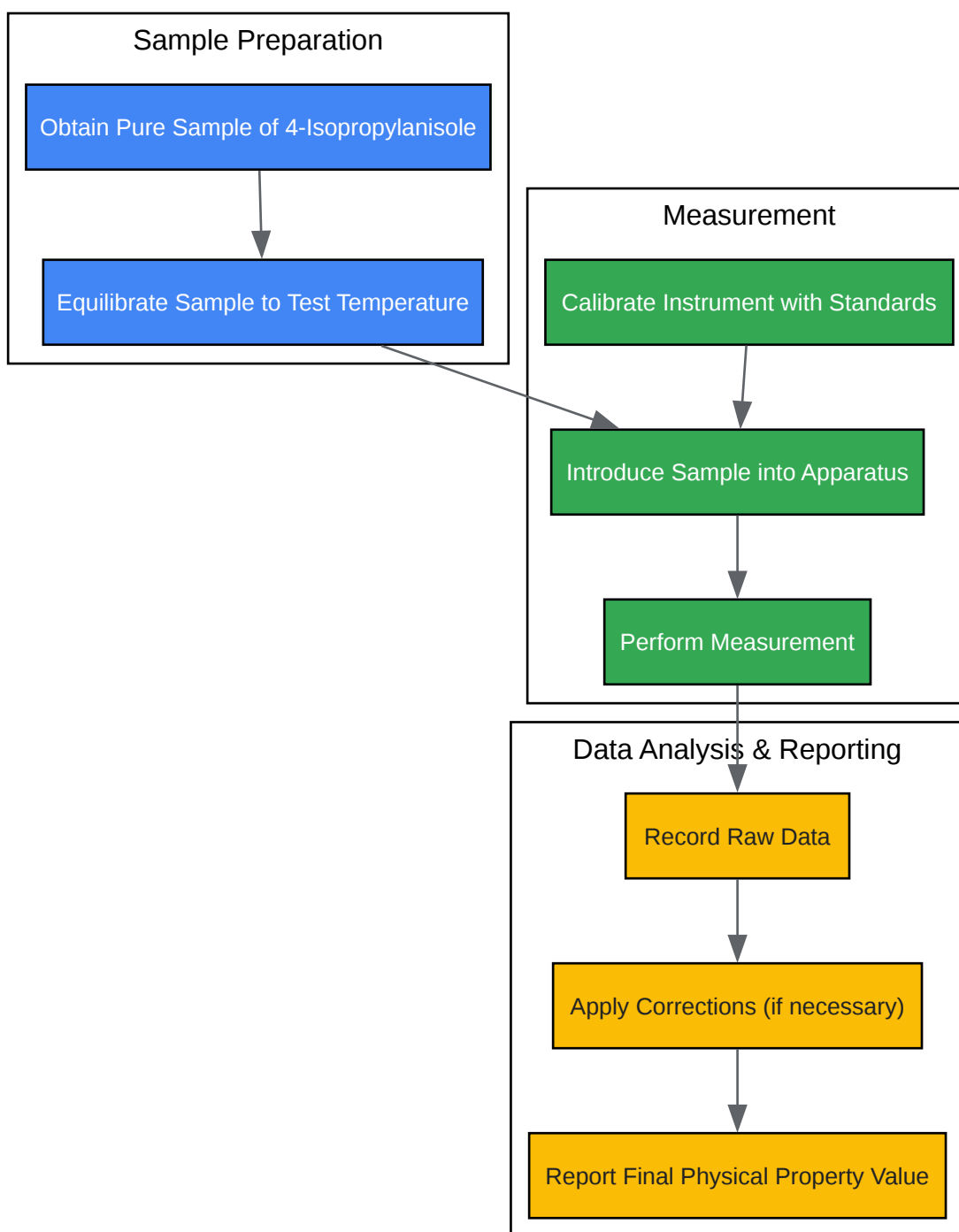
The solubility of a substance in water can be determined following OECD Guideline 105.[\[1\]](#)[\[4\]](#)[\[9\]](#)[\[13\]](#)[\[14\]](#)

- Principle: A saturated solution of the substance in water is prepared at a specific temperature, and the concentration of the dissolved substance is then determined by a suitable analytical method.
- Apparatus: A temperature-controlled shaker or stirrer, centrifuge or filtration apparatus, and an analytical instrument for concentration measurement (e.g., HPLC, GC, or UV-Vis spectrophotometer).
- Procedure (Flask Method for solubilities > 10<sup>-2</sup> g/L):

- An excess amount of **4-isopropylanisole** is added to a known volume of deionized water in a flask.
- The mixture is agitated at a constant temperature (e.g., 25 °C) for a sufficient time to reach equilibrium (typically 24-48 hours).
- The saturated solution is then separated from the undissolved substance by centrifugation or filtration.
- The concentration of **4-isopropylanisole** in the clear aqueous phase is determined using a pre-calibrated analytical method.

## Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the determination of a physical property of a liquid sample such as **4-isopropylanisole**.



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Caption: Generalized workflow for physical property determination.



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